

Application Note: Cerium(III) Acetylacetonate in Advanced Organic Synthesis

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Compound of Interest

Compound Name: EINECS 239-720-7

Cat. No.: B8205206

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in Oxidative Coupling and Functionalization Audience: Synthetic Chemists, Process Development Scientists, Medicinal Chemists

Executive Summary & Strategic Value

Cerium(III) acetylacetonate hydrate [

] represents a unique intersection of Lewis acidity, redox lability (Ce

/Ce

), and organic solubility. Unlike inorganic cerium salts (e.g.,

, CAN),

is compatible with non-polar organic media, preventing the phase-transfer issues that often plague lanthanide catalysis.

This guide details the application of

in two high-value transformations:

- Aerobic

-Hydroxylation: A green, scalable method for functionalizing

-dicarbonyls.

- Oxidative Free-Radical C-C Coupling: A method for constructing dihydrofurans and 1,4-dicarbonyls from simple precursors using molecular oxygen.

Technical Profile: Why ?

Feature	Synthetic Advantage
Lipophilicity	Soluble in toluene, , and THF; eliminates the need for aggressive co-solvents or phase transfer catalysts.
Redox Couple	Accesses the Ce(IV) state in situ via reaction with or peroxides, enabling Single Electron Transfer (SET) pathways without stoichiometric oxidants.
Ligand Lability	The acetylacetonate ligands are hemilabile, allowing substrate coordination (e.g., 1,3-dicarbonyls) while stabilizing the metal center against irreversible aggregation.

Core Application 1: Aerobic -Hydroxylation

Target: Synthesis of tertiary

-hydroxy-1,3-dicarbonyls (critical intermediates for antifungals and quaternary amino acids).

Mechanistic Insight

The reaction proceeds via a radical-radical coupling mechanism.

facilitates the formation of a Cerium-enolate. Reaction with molecular oxygen generates a peroxo-species. The key driver is the Ce(III)/Ce(IV) redox loop, which allows

to be used as the terminal oxidant under mild conditions.

Detailed Protocol

Substrate: Methyl 2-oxocyclopentanecarboxylate (Model substrate). Reagents:

(5 mol%),

(balloon or bubbler). Solvent: Isopropanol (iPrOH) or Toluene/iPrOH mixture.

Step-by-Step Workflow:

- Catalyst Loading: Charge a round-bottom flask with the

-keto ester (1.0 equiv) and

(0.05 equiv).
- Solvation: Dissolve in iPrOH (0.5 M concentration). Note: iPrOH acts as a proton source and reductant to turnover the catalyst.
- Oxygenation: Purge the headspace with

and attach an oxygen balloon. Alternatively, bubble air through the solution (slower kinetics).
- Reaction: Stir vigorously at ambient temperature (

) for 4–12 hours. Monitor by TLC (stain with

or Anisaldehyde).
- Workup: Evaporate volatiles under reduced pressure. The residue is often pure enough for downstream use. If necessary, purify via short pad silica filtration (EtOAc/Hexanes).

Self-Validating Checkpoint:

- Color Change: The reaction mixture typically shifts from pale yellow to amber/orange (formation of Ce(IV) species) and fades back upon completion/consumption of the enol.

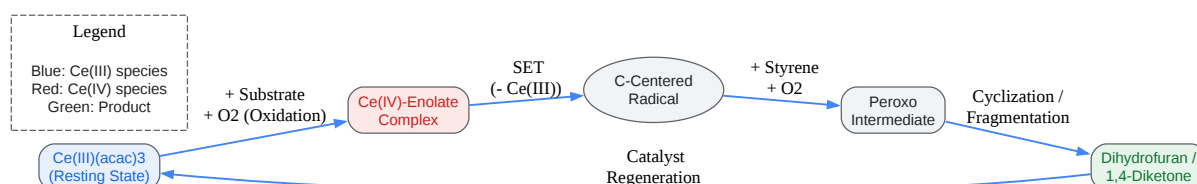
Core Application 2: Oxidative C-C Coupling with Styrenes

Target: Synthesis of 2,3-dihydrofurans or 1,4-diketones (precursors to pyrroles/thiophenes).

Mechanistic Insight

This transformation exploits the Single Electron Transfer (SET) capability of the Ce center. The Ce(IV) species (generated in situ) oxidizes the 1,3-dicarbonyl to a radical, which adds across the styrene double bond. The resulting benzylic radical is trapped by oxygen, followed by a Kornblum–DeLaMare fragmentation or cyclization.

Visualization: Catalytic Cycle



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Figure 1: Proposed catalytic cycle for the oxidative coupling of 1,3-dicarbonyls with alkenes. The cycle relies on the aerobic regeneration of the active Ce(IV) oxidant.

Detailed Protocol

Substrate: Acetylacetone (1.0 equiv) + Styrene (2.0 equiv). Catalyst:

(10 mol%). Solvent: Glacial Acetic Acid (AcOH) or AcOH/MeCN mixture.

Step-by-Step Workflow:

- Preparation: Dissolve (0.1 equiv) in AcOH (concentration 0.2 M relative to dicarbonyl).
- Addition: Add Acetylacetone (1.0 equiv) and Styrene (2.0 equiv).

- Activation: Heat the mixture to under an air atmosphere (open vessel or drying tube).
- Monitoring: The reaction typically requires 12–24 hours.
- Quench: Pour the mixture into ice-water and extract with .
- Purification: The crude product often contains unreacted styrene. Remove via vacuum distillation or column chromatography.

Comparative Data: vs. Alternatives

Parameter		CAN (Ce(IV))	
Solubility	Excellent in organic solvents	Poor (requires MeOH/H ₂ O)	Good in H ₂ O/MeCN
Acidity	Mild Lewis Acid	Moderate Lewis Acid	Strong Acid (pH < 1)
Atom Economy	High (Catalytic)	High (Catalytic)	Low (Stoichiometric)
Functional Group Tolerance	High (Compatible with acid-sensitive groups)	Moderate	Low (Oxidizes amines/alcohols)

References

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- Cerium-Catalyzed C–C Coupling of 1,3-Dicarbonyl Compounds with Styrene Derivatives. Source: ResearchGate (Abstract/Snippet). ²
- Cerium(III) Acetylacetonate: Properties and Applications. Source: Sigma-Aldrich Product Sheet. ³

- Photoinduced Cerium-Catalyzed C–H Acylation of Unactivated Alkanes. Source: Royal Society of Chemistry (RSC). [4](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

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